

Application Note: Preparation of Lisinopril Dihydrate Stock Solutions for Cell Culture Experiments

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Compound of Interest

Compound Name: *Lisinopril dihydrate*

Cat. No.: *B001146*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Lisinopril dihydrate is a potent, long-acting inhibitor of the Angiotensin-Converting Enzyme (ACE).[1][2] It is widely used in clinical settings to manage hypertension and heart failure.[2][3][4] In research, lisinopril is a valuable tool for studying the Renin-Angiotensin-Aldosterone System (RAAS) and its role in various physiological and pathological processes, including cardiovascular remodeling, fibrosis, and oxidative stress.[5][6]

Lisinopril functions by blocking the conversion of angiotensin I to angiotensin II, a potent vasoconstrictor, thereby suppressing the downstream effects of the RAAS.[1][7] Its application in in vitro models, such as primary cell cultures and established cell lines, allows for detailed investigation of its cellular and molecular mechanisms. For instance, studies have utilized lisinopril in human cardiomyocyte cell lines to explore its protective effects against oxidative stress and fibrosis.[6][8]

Proper preparation of stock solutions is critical for obtaining reliable and reproducible results in cell-based assays. This document provides detailed protocols for preparing **lisinopril dihydrate** stock solutions and summarizes key data regarding its properties and mechanism of action.

Physicochemical Properties

Lisinopril dihydrate is a white to off-white crystalline powder.^[1] Key properties are summarized in the table below.

Property	Value
Chemical Formula	C ₂₁ H ₃₁ N ₃ O ₅ · 2H ₂ O
Molecular Weight	441.52 g/mol ^{[1][9]}
Appearance	White or almost white crystalline powder ^{[1][9]}
Purity	≥98%
Storage (Powder)	Ambient temperature. Protect from moisture, freezing, and excessive heat. ^{[1][9][10]}

Solubility Data

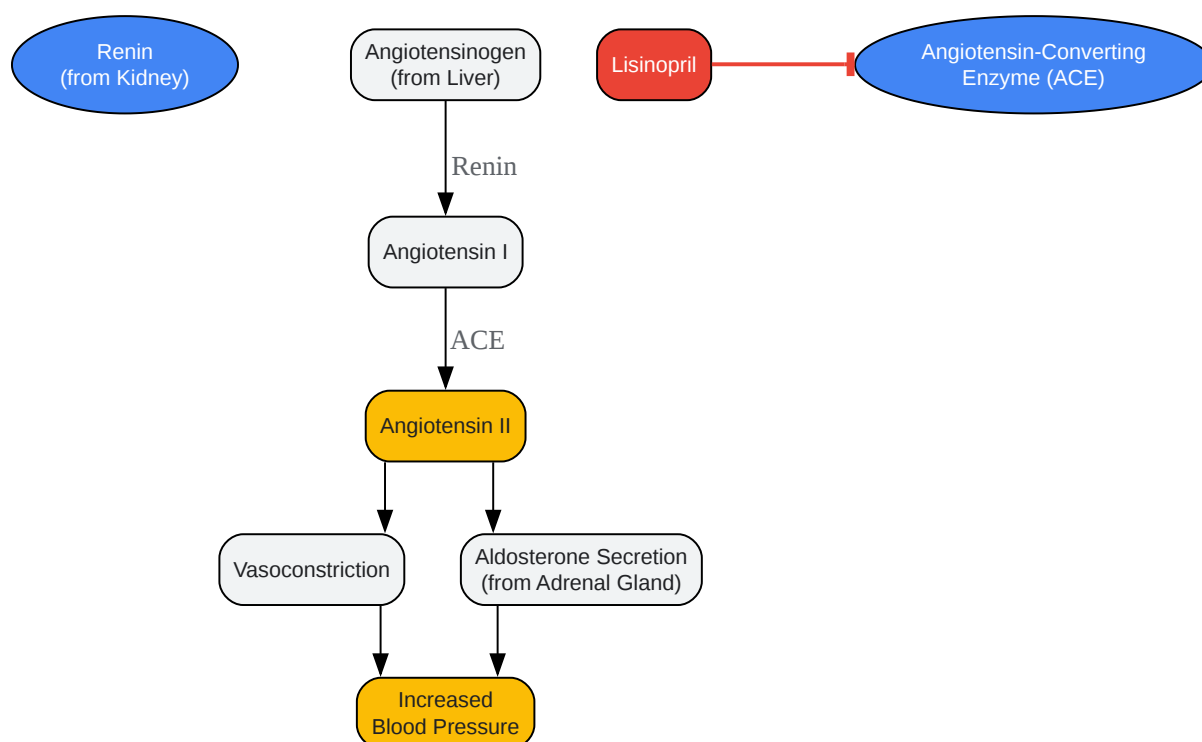
The choice of solvent is crucial for ensuring the complete dissolution and stability of the compound, while minimizing solvent-induced cytotoxicity. **Lisinopril dihydrate** is highly soluble in water, which is the recommended solvent for most cell culture applications.

Solvent	Solubility	Notes
Water	100 mg/mL ^[9]	Recommended solvent. Highly soluble.
Methanol	14 mg/mL ^[9]	Sparingly soluble.
DMSO	6.5 mg/mL ^[9]	Requires heating and sonication to dissolve. ^[9] Some sources report insolubility, likely at room temperature. ^[11]
Ethanol	Insoluble / Practically Insoluble ^{[1][9]}	Not a suitable solvent.

Note on DMSO: While DMSO is a common solvent in cell culture, its use for **lisinopril dihydrate** is less ideal due to lower solubility and the need for heating. If used, the final concentration in cell culture media should be kept low (typically <0.5%) to avoid cytotoxicity.[12]

Mechanism of Action: The Renin-Angiotensin-Aldosterone System (RAAS)

Lisinopril exerts its effects by inhibiting ACE, a key enzyme in the RAAS pathway. This inhibition prevents the production of angiotensin II, leading to reduced vasoconstriction and aldosterone secretion.



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Caption: Lisinopril's inhibition of ACE in the RAAS pathway.

Experimental Protocols

Safety Precautions: Handle **lisinopril dihydrate** powder in accordance with its Safety Data Sheet (SDS). Use personal protective equipment (PPE), including gloves and safety glasses. [\[13\]](#) Avoid dust formation.[\[13\]](#)

This protocol is recommended due to the high solubility and biocompatibility of water.

Materials:

- **Lisinopril Dihydrate** (MW: 441.52 g/mol)
- Sterile, nuclease-free water (e.g., cell culture grade)
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Vortex mixer
- Sterile syringe filter (0.22 µm pore size)
- Sterile microcentrifuge tubes for aliquots

Procedure:

- Calculation: Determine the mass of **lisinopril dihydrate** needed.
 - Formula: $\text{Mass (g)} = \text{Desired Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - Example for 10 mL of a 100 mM stock: $\text{Mass} = 0.1 \text{ mol/L} \times 0.01 \text{ L} \times 441.52 \text{ g/mol} = 0.44152 \text{ g}$ (or 441.52 mg)
- Weighing: Accurately weigh the calculated amount of **lisinopril dihydrate** powder and transfer it to a sterile conical tube.
- Dissolution: Add the desired volume of sterile water to the tube. Cap tightly and vortex thoroughly until the powder is completely dissolved. The solution should be clear.

- **Sterilization:** To ensure sterility for cell culture use, filter the solution through a 0.22 µm syringe filter into a new sterile tube.
- **Aliquoting:** Dispense the stock solution into smaller, single-use volumes (e.g., 100 µL) in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
- **Storage:** Store the aliquots at -20°C for short-term storage (weeks) or -80°C for long-term storage (months). The powder is stable at ambient temperature, but solutions should be frozen.[\[9\]](#)[\[14\]](#)

This protocol should only be used if an aqueous solution is incompatible with the experimental design.

Materials:

- **Lisinopril Dihydrate** (MW: 441.52 g/mol)
- High-purity, sterile DMSO
- Sterile conical tubes with secure caps
- Vortex mixer
- Water bath sonicator
- Sterile syringe filter (0.22 µm, PTFE recommended for solvents)
- Sterile microcentrifuge tubes for aliquots

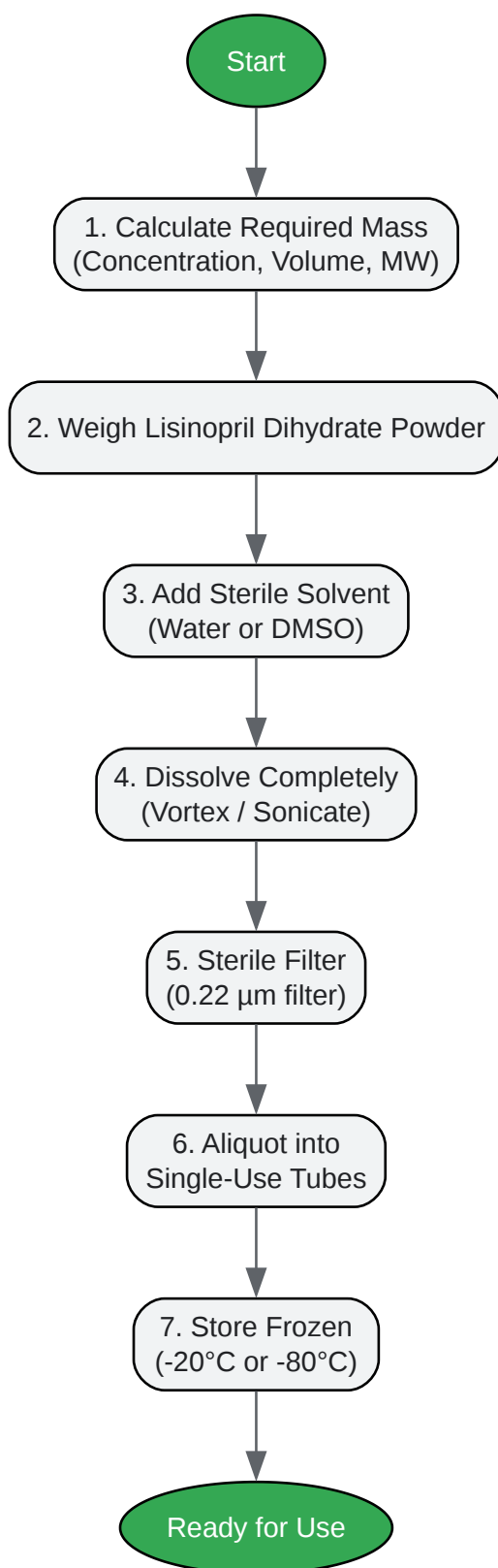
Procedure:

- **Calculation:**
 - Example for 10 mL of a 10 mM stock: $\text{Mass} = 0.01 \text{ mol/L} \times 0.01 \text{ L} \times 441.52 \text{ g/mol} = 0.044152 \text{ g}$ (or 44.15 mg)

- Weighing: Accurately weigh the **lisinopril dihydrate** powder and transfer it to a sterile conical tube.
- Dissolution: Add the desired volume of DMSO. Cap tightly and vortex. According to literature, gentle heating and sonication may be required to achieve dissolution at this concentration.^[9] Use a water bath sonicator until the solution is clear.
- Sterilization: Filter the DMSO stock solution through a 0.22 µm PTFE syringe filter into a sterile tube.
- Aliquoting: Dispense into sterile, single-use aliquots.
- Storage: Store aliquots at -20°C or -80°C, protected from light and moisture.

General Experimental Workflow

The following diagram outlines the general workflow for preparing a **lisinopril dihydrate** stock solution.



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Caption: Workflow for stock solution preparation.

Application in Cell Culture

- **Working Concentration:** The optimal working concentration of lisinopril can vary significantly depending on the cell type and the biological endpoint being measured. It is essential to perform a dose-response curve (e.g., from 1 μ M to 100 μ M) to determine the effective concentration for your specific experiment.
- **Vehicle Control:** Always include a vehicle control in your experiments. This consists of treating cells with the same volume of the solvent (sterile water or DMSO) used to prepare the stock solution, diluted to the same final concentration as the lisinopril-treated wells.
- **Final Dilution:** When adding the stock solution to your cell culture medium, ensure that the final volume is a small fraction of the total medium volume to avoid altering the medium's properties. For DMSO stocks, ensure the final concentration does not exceed a level toxic to your cells (e.g., <0.5%).^[12]

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References

1. accessdata.fda.gov [accessdata.fda.gov]
2. Lisinopril - Wikipedia [en.wikipedia.org]
3. What Is Lisinopril's Mechanism of Action? Here's How It Works - GoodRx [goodrx.com]
4. go.drugbank.com [go.drugbank.com]
5. consensus.app [consensus.app]
6. Potential Role of Lisinopril in Reducing Atherosclerotic Risk: Evidence of an Antioxidant Effect in Human Cardiomyocytes Cell Line - PubMed [pubmed.ncbi.nlm.nih.gov]
7. What is the mechanism of Lisinopril? [synapse.patsnap.com]
8. researchgate.net [researchgate.net]
9. Lisinopril Dihydrate - LKT Labs [lktlabs.com]

- 10. Lisinopril USP IP BP Ph Eur EP Grade Manufacturers, with SDS [mubychem.com]
- 11. selleckchem.com [selleckchem.com]
- 12. Considerations regarding use of solvents in in vitro cell based assays - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Lisinopril Dihydrate - Safety Data Sheet [chemicalbook.com]
- 14. Lisinopril | C₂₁H₃₁N₃O₅ | CID 5362119 - PubChem [pubchem.ncbi.nlm.nih.gov]
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